

# Personal protective equipment for handling Vinylcyclooctane

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## Compound of Interest

Compound Name: Vinylcyclooctane

Cat. No.: B1216576

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## Essential Safety and Handling Guide for Vinylcyclooctane

This document provides immediate and essential safety protocols, operational guidelines, and disposal plans for the handling of **Vinylcyclooctane**. It is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices.

### Hazard Summary

**Vinylcyclooctane** is a chemical that requires careful handling due to its hazardous properties. Based on available data, it is classified as:

- **Highly Flammable:** The liquid and its vapor are highly flammable.[1]
- **Harmful if Swallowed:** Poses a significant health risk if ingested.[1]
- **Environmental Hazard:** Very toxic to aquatic life, with long-lasting effects.[1]

The GHS pictograms associated with this chemical are Flammable, Irritant, and Environmental Hazard.[1]

### Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the last line of defense against chemical exposure. The following PPE is mandatory when handling **Vinylcyclooctane**.

Protection Type	Specific PPE Requirement	Rationale
Eye & Face	Chemical splash goggles meeting ANSI Z87.1 standards. A face shield should be worn over goggles when there is a risk of splashing or a highly exothermic reaction. <sup>[2]</sup> <sup>[3]</sup>	To protect eyes and face from splashes, sprays, and potential projectiles. <sup>[3]</sup> <sup>[4]</sup>
Hand	Chemical-resistant gloves (e.g., Nitrile, Neoprene). Disposable nitrile gloves provide good short-term protection. <sup>[2]</sup> It is crucial to consult the glove manufacturer's resistance guide for suitability against Vinylcyclooctane.	To prevent skin contact. All disposable gloves are permeable to some extent; select the one with the lowest permeability for this specific hazard. <sup>[5]</sup>
Body	A flame-resistant lab coat worn over long pants and closed-toe, liquid-resistant shoes. <sup>[2]</sup> <sup>[5]</sup> For larger quantities or increased splash potential, a chemical-resistant apron or coveralls should be used. <sup>[4]</sup> <sup>[6]</sup>	To protect skin and clothing from contamination. <sup>[5]</sup> Cotton or other non-synthetic clothing should be worn under the lab coat.
Respiratory	All handling of Vinylcyclooctane must be performed in a certified chemical fume hood to minimize inhalation exposure. <sup>[7]</sup> If engineering controls are insufficient or in the event of a large spill, a NIOSH-approved air-purifying respirator with appropriate organic vapor cartridges is required. <sup>[2]</sup> <sup>[6]</sup>	To protect against inhaling harmful vapors.

## Quantitative Data

The following tables summarize the known physical, chemical, and safety data for **Vinylcyclooctane**.

### Physical and Chemical Properties

Property	Value
Molecular Formula	C <sub>10</sub> H <sub>18</sub> <a href="#">[1]</a>
Molecular Weight	138.25 g/mol <a href="#">[1]</a>
Boiling Point	~ 178.7 °C (Estimated) <a href="#">[1]</a>
Flash Point	~ 48 °C (Estimated) <a href="#">[1]</a>

| Octanol-Water Partition Coefficient (Log P) | ~ 5.03 (Estimated, indicates high lipophilicity)[\[1\]](#) |

### Exposure Limits

Substance	Limit Type	Value
Vinylcyclooctane	N/A	No specific OSHA PEL or ACGIH TLV has been established.
Vinyl Cyclohexene Dioxide (Related Compound)	ACGIH TLV (8-hr TWA)	0.1 ppm <a href="#">[7]</a>
Vinyl Cyclohexene Dioxide (Related Compound)	NIOSH REL (10-hr TWA)	10 ppm <a href="#">[7]</a>

Given the lack of specific data for **Vinylcyclooctane**, all contact should be minimized to the lowest possible level.

## Operational and Disposal Plans

### Experimental Protocol: Safe Handling Workflow

This protocol outlines the step-by-step procedure for safely using **Vinylcyclooctane** in a laboratory setting.

### 1. Pre-Handling Preparation:

- Risk Assessment: Conduct a thorough risk assessment for the planned experiment.
- Fume Hood Verification: Ensure the chemical fume hood is operational and has a current certification.
- PPE Inspection: Inspect all PPE for damage or contamination before use.
- Spill Kit: Confirm that a spill kit appropriate for flammable liquids is readily accessible.
- Emergency Equipment: Locate the nearest safety shower, eyewash station, and fire extinguisher.

### 2. Handling Procedure:

- Work in Fume Hood: Conduct all transfers and manipulations of **Vinylcyclooctane** inside a certified chemical fume hood.
- Grounding: Use proper grounding and bonding techniques for containers to prevent static discharge when transferring flammable liquids.
- Avoid Ignition Sources: Keep away from open flames, hot surfaces, and sparks.
- Dispensing: Use a bottle-top dispenser or pipette with compatible tips to transfer the liquid. Avoid pouring directly from large containers to small ones to minimize vapor release and splashing.
- Keep Containers Closed: Keep containers sealed when not in use.

### 3. Post-Handling Procedures:

- Decontamination: Wipe down the work area in the fume hood with an appropriate solvent and then clean with soap and water.
- Glove Removal: Remove gloves using the proper technique to avoid skin contamination and dispose of them in the designated hazardous waste stream.
- Hand Washing: Wash hands thoroughly with soap and water after removing gloves.[\[7\]](#)

## Waste Disposal Plan

- Liquid Waste: Collect all waste **Vinylcyclooctane** and solutions containing it in a clearly labeled, sealed, and compatible hazardous waste container. The label should read "Hazardous Waste," "Flammable Liquid," and "**Vinylcyclooctane.**"

- **Solid Waste:** All contaminated materials (e.g., gloves, pipette tips, paper towels) must be disposed of in a designated solid hazardous waste container. Do not mix with general laboratory trash.
- **Storage:** Store waste containers in a designated satellite accumulation area away from ignition sources and incompatible materials.
- **Disposal Request:** Follow your institution's procedures for hazardous waste pickup and disposal.

## Emergency Procedures

- **Spill:**
  - Alert personnel in the immediate area and evacuate if necessary.
  - If the spill is small and you are trained to handle it, use a flammable liquid spill kit to absorb the material.
  - Eliminate all ignition sources.
  - Place absorbed material into a sealed container for hazardous waste disposal.
  - For large spills, evacuate the area and contact your institution's emergency response team.
- **Skin Contact:** Immediately flush the affected area with copious amounts of water for at least 15 minutes and remove contaminated clothing. Seek medical attention.
- **Eye Contact:** Immediately flush eyes with water for at least 15 minutes at an eyewash station, holding eyelids open. Seek immediate medical attention.
- **Inhalation:** Move the affected person to fresh air. If breathing is difficult, administer oxygen. Seek medical attention.
- **Ingestion:** Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.

## Mandatory Visualization

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- To cite this document: BenchChem. [Personal protective equipment for handling Vinylcyclooctane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1216576#personal-protective-equipment-for-handling-vinylcyclooctane]

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